

Essential Safety and Operational Guide for 1-Methylimidazolidine-2,4,5-trione

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Compound of Interest

Compound Name: 1-Methylimidazolidine-2,4,5-trione

Cat. No.: B1196877

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This guide provides critical safety and logistical information for handling **1-Methylimidazolidine-2,4,5-trione** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment (PPE), handling protocols, and emergency plans.

Hazard Identification and GHS Classification

1-Methylimidazolidine-2,4,5-trione is a chemical compound that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for this substance.^[1]

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity, Oral	Harmful if swallowed	H302
Skin Corrosion/Irritation	Causes skin irritation	H315
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319
Specific target organ toxicity, single exposure; Respiratory tract irritation	May cause respiratory irritation	H335

Signal Word: Warning[1]

Pictogram:[1]

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **1-Methylimidazolidine-2,4,5-trione**.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles are required. A face shield should be worn over safety goggles when there is a risk of splashing.[2][3]
Hand Protection	Chemical-Resistant Gloves	Wear nitrile or neoprene gloves at all times. Inspect gloves for any signs of degradation or puncture before use.[2][4]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.
Respiratory Protection	Respirator	Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, use a NIOSH-approved respirator with an organic vapor cartridge.[2][3]
Foot Protection	Closed-toe Shoes	Wear closed-toe, chemical-resistant shoes to protect from spills.[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial for the safe handling of **1-Methylimidazolidine-2,4,5-trione**.

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Assemble all necessary equipment and reagents before handling the compound.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[5\]](#)
- Keep appropriate fire extinguishing media, such as dry sand, dry chemical, or alcohol-resistant foam, readily available.

2. Handling:

- Always wear the appropriate PPE as detailed in the table above.
- Conduct all work involving this compound within a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- In case of accidental contact, immediately flush the affected area with plenty of water for at least 15 minutes.[\[3\]](#) If on skin, remove all contaminated clothing and rinse with water.[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[7\]](#)

3. Storage:

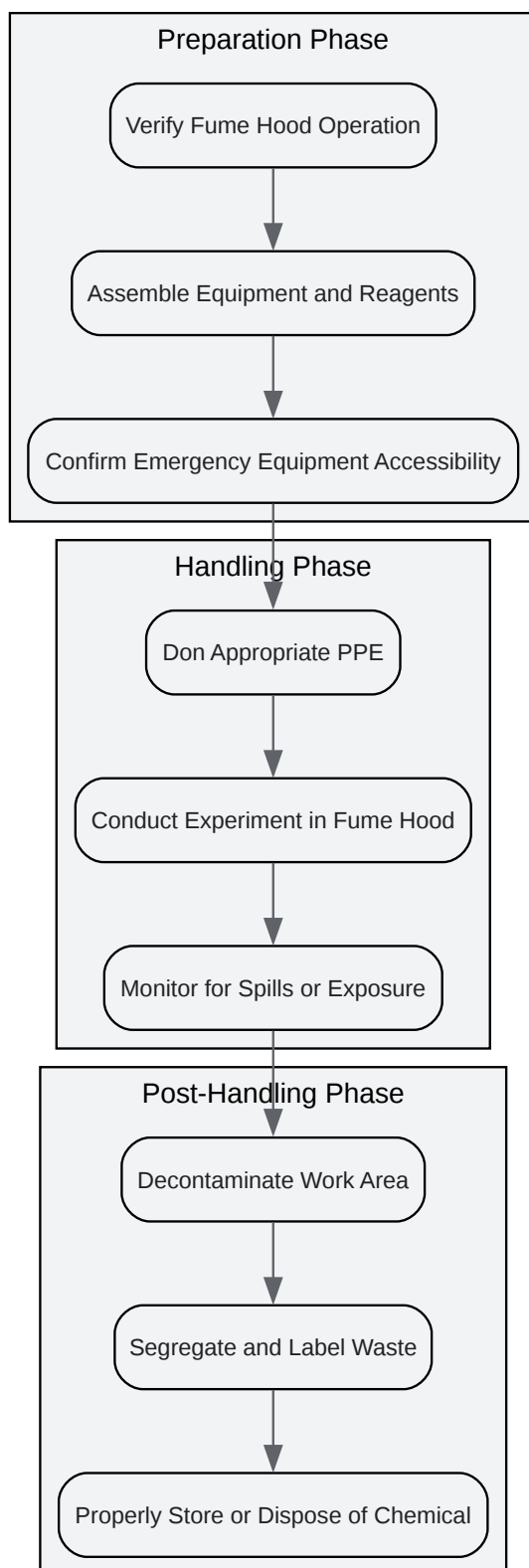
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)[\[6\]](#)

Disposal Plan

Proper disposal of **1-Methylimidazolidine-2,4,5-trione** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

- **Waste Disposal:** Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.^{[2][3][7]}
- **Contaminated Materials:** Place any contaminated materials, such as gloves or paper towels, in a sealed and labeled container for hazardous waste disposal.
- **Spill Cleanup:** In the event of a spill, avoid generating dust.^[2] Use dry cleanup procedures and collect the material in a labeled container for disposal.^[2]

Experimental Workflow for Handling 1-Methylimidazolidine-2,4,5-trione



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Caption: Workflow for Safe Handling of **1-Methylimidazolidine-2,4,5-trione**.

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